

2,2,4-Trimethyl-1,3-pentanediol diisobutyrate chemical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,2,4-Trimethyl-1,3-pentanediol diisobutyrate

Cat. No.: B032755

[Get Quote](#)

An In-Depth Technical Guide to the Chemical Properties of **2,2,4-Trimethyl-1,3-pentanediol diisobutyrate (TXIB)**

Prepared by a Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of **2,2,4-Trimethyl-1,3-pentanediol diisobutyrate (TXIB)**, a high-performance, non-phthalate plasticizer and coalescing agent. With CAS Registry Number 6846-50-0, TXIB is distinguished by its exceptionally low viscosity, excellent thermal and hydrolytic stability, and broad compatibility with various polymer systems.^{[1][2]} This document details its molecular structure, physicochemical characteristics, synthesis, analytical methodologies, reactivity, and key performance attributes in industrial applications. The content is tailored for researchers, scientists, and formulation professionals in the polymer, coatings, and drug development industries, offering field-proven insights into its application and behavior.

Molecular Structure and Identification

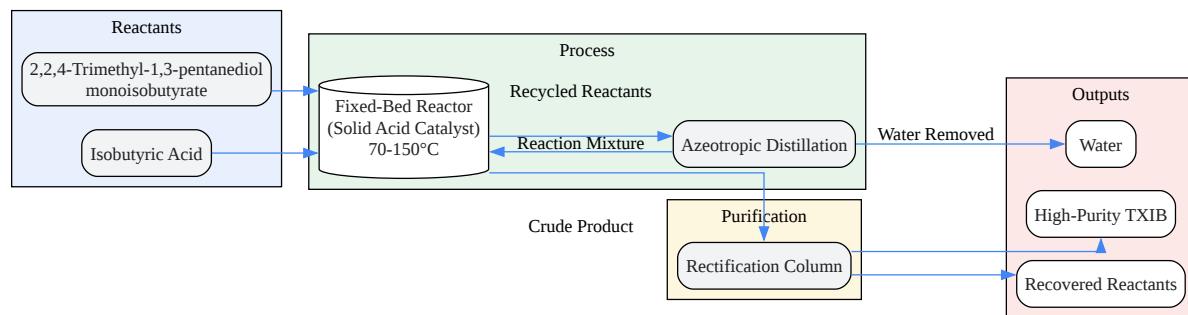
2,2,4-Trimethyl-1,3-pentanediol diisobutyrate is the di-ester of 2,2,4-trimethyl-1,3-pentanediol and isobutyric acid.^[3] Its structure features a highly branched aliphatic backbone, which is fundamental to its physical properties and performance. The steric hindrance provided

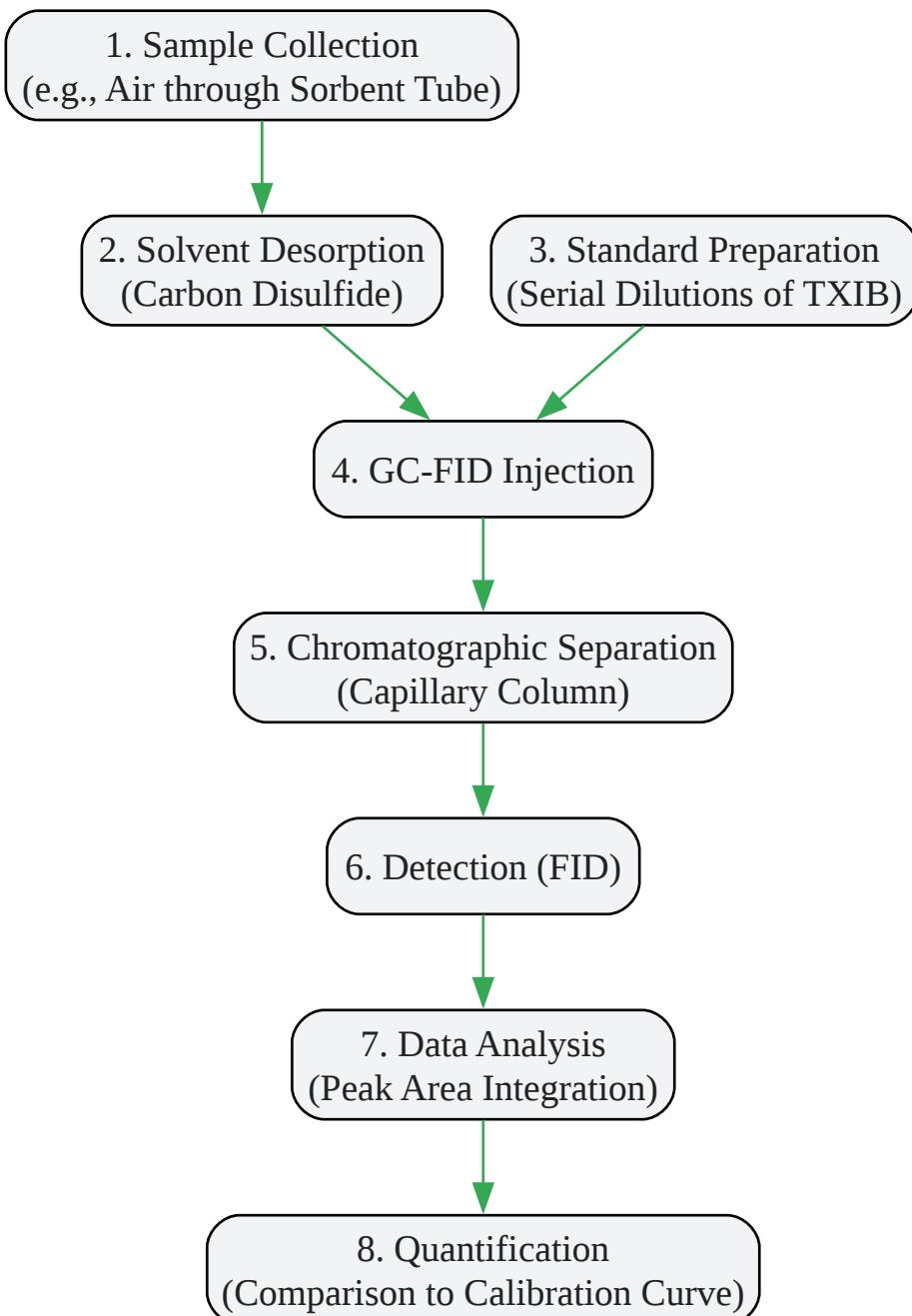
by the gem-dimethyl groups and the isopropyl group contributes significantly to its exceptional hydrolytic and thermal stability.

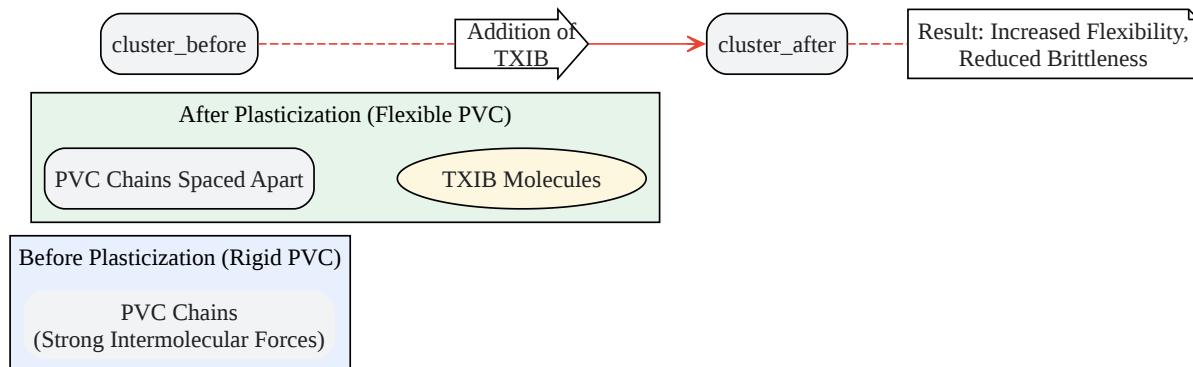
IUPAC Name: [2,2,4-trimethyl-3-(2-methylpropanoyloxy)pentyl] 2-methylpropanoate[4] CAS

Registry Number: 6846-50-0[4][5] Molecular Formula: C₁₆H₃₀O₄[4][5][6] Molecular Weight: 286.41 g/mol [4][5][7]

Synonyms: TXIB, Kodaflex TXIB, Isobutyric acid, 1-isopropyl-2,2-dimethyltrimethylene ester.[5][8]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [ulprospector.com](#) [ulprospector.com]
- 2. TXIB Formulation Additive | Eastman [[eastman.com](#)]
- 3. 2,2,4-Trimethyl-1,3-pentanediol diisobutyrate | 6846-50-0 | Benchchem [[benchchem.com](#)]
- 4. 2,2,4-Trimethyl-1,3-pentanediol diisobutyrate | C16H30O4 | CID 23284 - PubChem [[pubchem.ncbi.nlm.nih.gov](#)]
- 5. 2,2,4-TRIMETHYL-1,3-PENTANEDIOL DIISOBUTYRATE | Occupational Safety and Health Administration [[osha.gov](#)]
- 6. [fishersci.nl](#) [fishersci.nl]
- 7. [bastone-plastics.com](#) [bastone-plastics.com]
- 8. 2,2,4-Trimethyl-1,3-pentanediol diisobutyrate [[webbook.nist.gov](#)]

- To cite this document: BenchChem. [2,2,4-Trimethyl-1,3-pentanediol diisobutyrate chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b032755#2-2-4-trimethyl-1-3-pentanediol-diisobutyrate-chemical-properties\]](https://www.benchchem.com/product/b032755#2-2-4-trimethyl-1-3-pentanediol-diisobutyrate-chemical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com